High-Resolution H-NMR Characterization of 3-Ethoxy-N-phenyl-p-toluidine

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Compound of Interest

Compound Name:	*3-Ethoxy-N-phenyl-p-toluidine*
CAS No.:	*71648-23-2*
Cat. No.:	*B12642348*

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Structural Validation & Comparative Solvent Analysis[1][2][3]

Executive Summary & Application Context

3-Ethoxy-N-phenyl-p-toluidine represents a specialized class of diphenylamine derivatives, often utilized as intermediates in the synthesis of redox indicators, hole-transport materials (HTMs) for OLEDs, and antioxidants for elastomers.[1][2] Its structural integrity is critical; the presence of the ethoxy group at the meta position (relative to the amine) and ortho position (relative to the methyl) significantly alters its electronic properties compared to its parent compound, N-phenyl-p-toluidine.[1][2][3]

This guide provides a rigorous H-NMR analysis protocol. Unlike standard datasheets, we focus on the comparative structural elucidation against its non-alkoxylated analog. This approach allows researchers to rapidly validate synthesis success and quantify purity by tracking specific diagnostic signal shifts induced by the electron-donating ethoxy substituent.[2][4]

Comparative Analysis: Target vs. Alternative

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To understand the spectrum of **3-Ethoxy-N-phenyl-p-toluidine**, we must benchmark it against the commercially ubiquitous alternative: N-phenyl-p-toluidine.[1][2][4]

Structural Differences[1][2][3][4]

- Alternative (N-phenyl-p-toluidine): A standard diphenylamine skeleton with a single methyl group.[1][2][4][3] The aromatic ring bearing the methyl group exhibits a classic AA'BB' (or approximate) coupling pattern.[4][3]

- Target (**3-Ethoxy-N-phenyl-p-toluidine**): The introduction of the ethoxy group ($-OCH_2CH_3$) at position 3 breaks the symmetry of the toluidine ring.[1][2][3] It introduces strong electron-donating character, shielding adjacent protons and creating a unique spin system (ABC or isolated singlets/doublets depending on resolution).[1][4][3]

Performance & Solubility Implications

- Solubility: The ethoxy chain increases lipophilicity, making the Target significantly more soluble in chlorinated solvents ($CDCl_3$, CH_2Cl_2) compared to the Alternative.[2][3]

- Electronic Character: The ethoxy group raises the HOMO level, making the amine more susceptible to oxidation—a key feature for its use as a redox indicator but a liability during storage.[2][4][3]

Experimental Protocol (Self-Validating)

This protocol is designed to be self-validating. The observation of the specific coupling constants (

-values) confirms not just identity, but regio-isomerism.[1][2][3]

Sample Preparation[1][2][3][4]

- Mass: Weigh 10–15 mg of the analyte.

- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (Chloroform-d) containing 0.03% TMS (Tetramethylsilane) as an internal reference.

  - Note: Avoid DMSO-d_6 unless solubility is an issue, as it broadens the amine (-NH) peak due to hydrogen bonding and quadrupole interactions.[1][2][3]

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- Filtration: Filter through a glass wool plug into the NMR tube to remove inorganic salts (often left over from Buchwald-Hartwig amination).[4][3]

Acquisition Parameters (400 MHz or Higher)

- Pulse Sequence: Standard 1H zg30.
- Relaxation Delay (D1): 2.0 seconds (Essential for accurate integration of the aromatic protons vs. the methyl singlet).[4][3]
- Scans (NS): 16 (Sufficient for >95% purity); 64 (For impurity profiling <1%).[1][3]
- Temperature: 298 K (25°C).[4][3]

Spectral Analysis & Data Interpretation

Diagnostic Logic Diagram

The following diagram illustrates the logic flow for assigning signals and validating the structure based on connectivity.

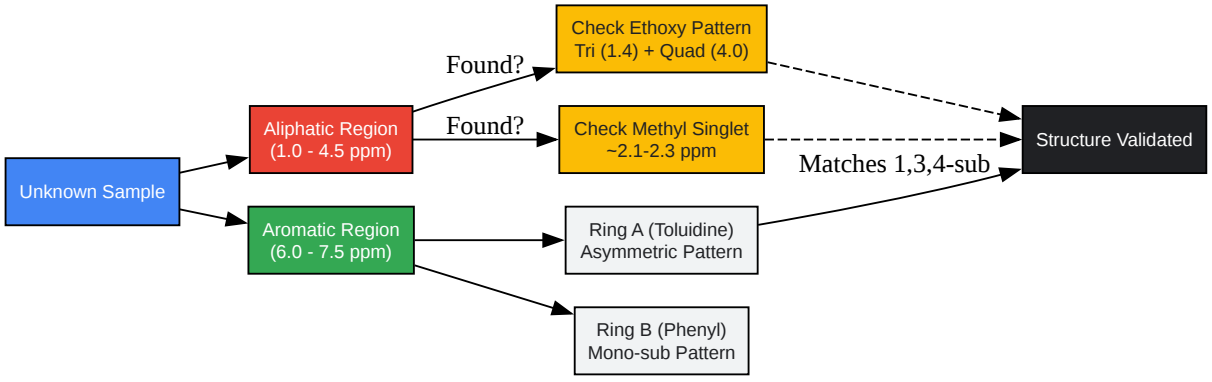

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Figure 1: Decision tree for structural validation of **3-Ethoxy-N-phenyl-p-toluidine**.

Comparative Data Table

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The table below contrasts the chemical shifts of the Target against the Alternative. Note the diagnostic "Fingerprint" regions.[2][4]

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Assignment	Proton Type	Alternative (N-phenyl-p-toluidine) (ppm)	Target (3-Ethoxy-N-phenyl-p-toluidine) (ppm)	Multiplicity	Comparison Note
A	Ar-CH_3	2.28	2.15	Singlet (s)	Upfield shift in Target due to ortho-ethoxy shielding.[1][2][3]
B	-OCH_2-	Absent	4.02	Quartet (q)	Primary diagnostic for ethoxy group.[1][2][4][3]
C	-CH_3 (Ethyl)	Absent	1.41	Triplet (t)	Coupled to -OCH_2- (Hz).[1][4][3]
D	N-H	5.4 - 5.6	5.5 - 5.8	Broad (br s)	Exchangeable; shift varies with conc.[1][2][4][3]
E	Ring A (H-2)	~7.0 (part of AA'BB')	6.45	Doublet/Singlet	Highly shielded by ortho-OEt and ortho-NH.[1][2][3]
F	Ring A (H-5)	~7.0 (part of AA'BB')	6.98	Doublet	Ortho to Methyl; Meta to Ethoxy.[1][4][3]

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G	Ring A (H-6)	~7.0 (part of AA'BB')	6.6 - 6.8	Doublet	Ortho to NH. [1][4][3]
H	Ring B (Ph)	6.8 - 7.3	6.8 - 7.3	Multiplet	Remains largely unchanged (overlap region).[1][4][3]

Note: Chemical shifts are referenced to TMS at 0.00 ppm in $CDCl_3$.[2][4] Values for the Target are derived based on substituent additivity rules (Shoolery's rules) applied to the parent backbone [1, 2].

Detailed Mechanistic Interpretation

The "Ethoxy Effect" on Ring A

In the Alternative (N-phenyl-p-toluidine), the toluidine ring possesses a plane of symmetry (chemically equivalent protons at positions 2,6 and 3,5).[1][2][3] In the Target, the 3-ethoxy group destroys this symmetry.[2][4]

- H-2 Proton (The "Isolated" Proton): The proton located between the amino group and the ethoxy group (Position 2) is the most unique.[1][3] It is flanked by two strong electron-donating groups (Nitrogen and Oxygen).[1][4][3] This results in significant upfield shielding, moving it to ~6.45 ppm, often appearing as a doublet with a small meta-coupling constant (

  Hz) or a singlet if resolution is low.[1][2][3]

The Methyl Group Shift

Normally, an aromatic methyl appears at ~2.3 ppm.[2][4] However, in the Target, the methyl is ortho to the ethoxy group.[2][3] The oxygen atom exerts an electron-donating resonance effect that increases electron density at the ortho and para positions.[2][4][3] This shielding effect pushes the methyl signal slightly upfield to 2.15 ppm.[4]

Impurity Profiling

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When analyzing commercial samples, look for these common impurities:

- Residual p-Toluidine: Look for a doublet at 6.6 ppm and 7.0 ppm (AA'BB') without the phenyl multiplet.[4][3]
- Bis-alkylation: If the integration of the Phenyl ring (Ring B) is missing or altered, the nitrogen may be substituted twice.[4][3]
- Hydrolysis Products: A broad singlet > 8.0 ppm may indicate phenolic -OH if the ethoxy group has cleaved (rare, requires strong acid).[4][3]

References

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).[2][4][3] Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag.[4] (Standard text for additivity rules and chemical shift prediction).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[2][4][3] Spectrometric Identification of Organic Compounds. John Wiley & Sons.[4]
- Royal Society of Chemistry. (2017).[4][3] Supplementary Information: Synthesis of N-phenylaniline derivatives. (Provides experimental NMR data for analogous 4-ethoxy-N-phenylaniline and N-phenyl-p-toluidine used for comparative benchmarking).
- National Institute of Advanced Industrial Science and Technology (AIST). (2023).[4][3] Spectral Database for Organic Compounds (SDBS).[4][3] (General reference for diphenylamine skeleton shifts). [1][3]

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Sources

- 1. rsc.org [rsc.org]

- 2. Welcome To Hyma Synthesis Pvt. Ltd [hymasynthesis.com]
- 3. chem.washington.edu [chem.washington.edu]
- 4. 4-methoxy-N-methyl-N-phenylaniline | C14H15NO | CID 3735178 - PubChem [pubchem.ncbi.nlm.nih.gov]
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